

In-depth Technical Guide: Ethyl imidazo[1,5-a]pyridine-3-carboxylate

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Compound of Interest

Compound Name: Ethyl imidazo[1,5-a]pyridine-3-carboxylate

Cat. No.: B1338322

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CAS Number: 81803-60-3

This technical guide provides a comprehensive overview of **Ethyl imidazo[1,5-a]pyridine-3-carboxylate**, focusing on its chemical properties, synthesis, and known applications. Due to the limited availability of extensive research on this specific isomer, this paper also contextualizes its characteristics within the broader family of imidazopyridines, particularly in contrast to the more widely studied imidazo[1,2-a]pyridine scaffold.

Core Compound Identification and Properties

Ethyl imidazo[1,5-a]pyridine-3-carboxylate is a heterocyclic compound belonging to the imidazopyridine class of molecules. These are bicyclic structures consisting of a fused imidazole and pyridine ring. The specific arrangement of the nitrogen atoms and the position of the ethyl carboxylate group are crucial to its chemical identity and reactivity.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	81803-60-3	N/A
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	N/A
Molecular Weight	190.20 g/mol	N/A
Physical State	White solid (for related derivatives)	[1]
Solubility	Sparingly soluble in water (for related derivatives)	[1]

Note: Specific experimental data for melting point, boiling point, and detailed solubility for this exact compound are not readily available in the cited literature. Data for a related derivative, Ethyl 1-(cyanomethylsulfamoyl)imidazo[1,5-a]pyridine-3-carboxylate, is provided for context.

Synthesis and Experimental Protocols

The synthesis of the imidazo[1,5-a]pyridine core can be achieved through various methods. One common approach involves the cyclization of substituted pyridine precursors. While a specific, detailed experimental protocol for the title compound is not extensively documented in publicly available literature, a general synthetic pathway can be inferred from established methods for this class of compounds.

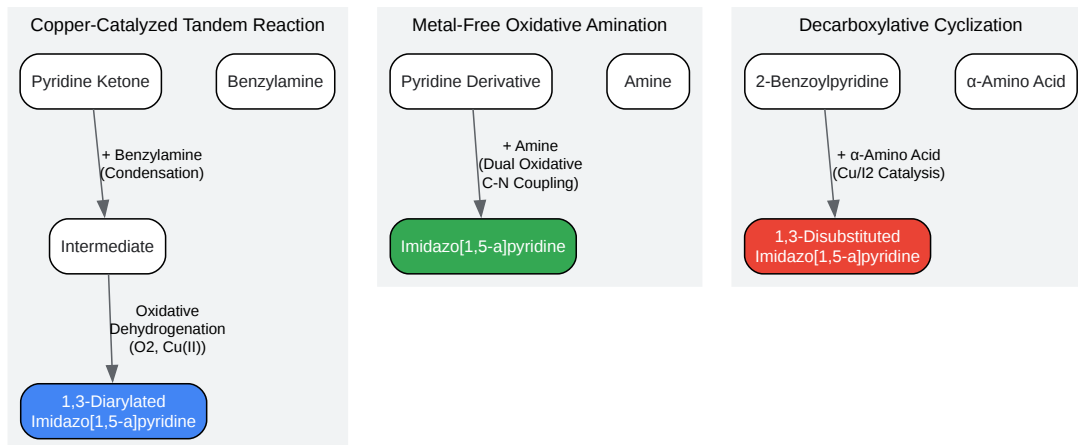
General Experimental Protocol for Imidazo[1,5-a]pyridine Synthesis:

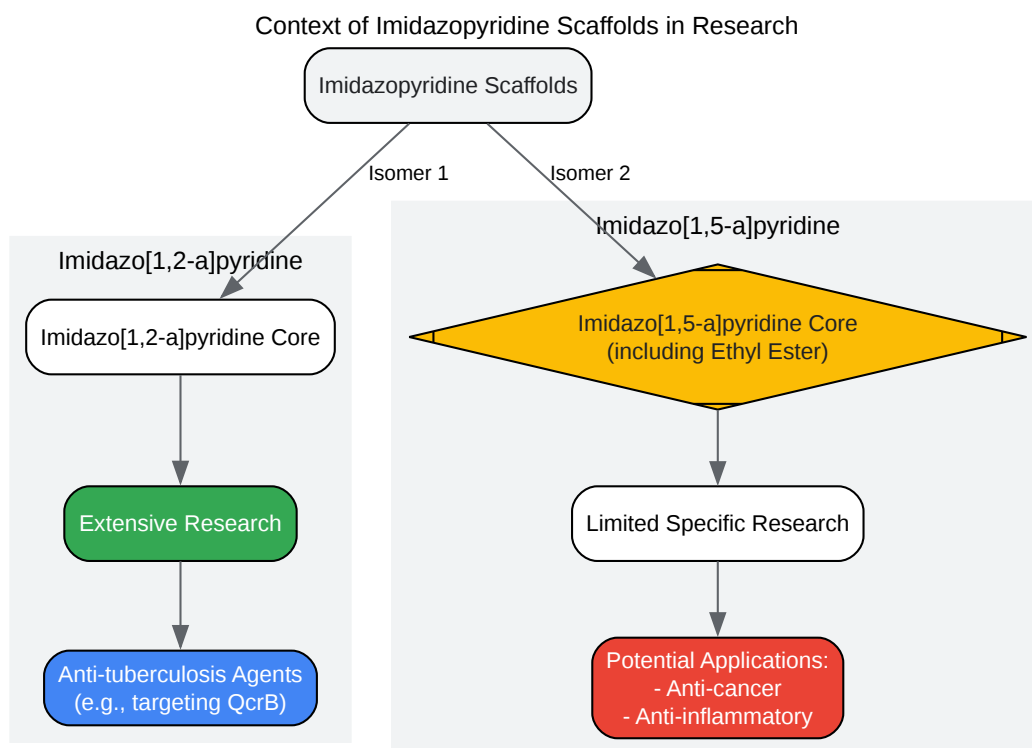
A prevalent method for the synthesis of the imidazo[1,5-a]pyridine scaffold is the copper-catalyzed tandem reaction between a pyridine ketone and a benzylamine. This process typically involves a condensation-amination-oxidative dehydrogenation sequence, often using oxygen as a clean oxidant.[2] Another approach involves a metal-free sequential dual oxidative amination of C(sp³)-H bonds, which proceeds through two oxidative C-N couplings and one oxidative dehydrogenation step.[2]

For the synthesis of related 1,3-disubstituted imidazo[1,5-a]pyridines, a copper/iodine co-catalyzed decarboxylative cyclization of α -amino acids with 2-benzoylpyridines has been shown to be effective.[2]

Diagram 1: General Synthetic Workflow for Imidazo[1,5-a]pyridines

General Synthetic Pathways to Imidazo[1,5-a]pyridines





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References

- 1. Buy Ethyl 1-(cyanomethylsulfamoyl)imidazo[1,5-a]pyridine-3-carboxylate [smolecule.com]

- 2. Imidazo[1,5-a]pyridine synthesis [organic-chemistry.org]
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